

4-Methyl-1-pentene molecular weight and formula

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Compound of Interest

Compound Name: 4-Methyl-1-pentene

Cat. No.: B008377

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An In-Depth Technical Guide to **4-Methyl-1-pentene**: Molecular Weight and Formula

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **4-methyl-1-pentene**.

Quantitative Data Summary

The essential quantitative data for **4-methyl-1-pentene** is summarized in the table below for clear and easy reference.

Property	Value
Molecular Formula	C ₆ H ₁₂ [1][2][3][4]
Molecular Weight	84.16 g/mol [1][2][3]
Molar Mass	84.162 g·mol ⁻¹ [2]

Experimental Protocols

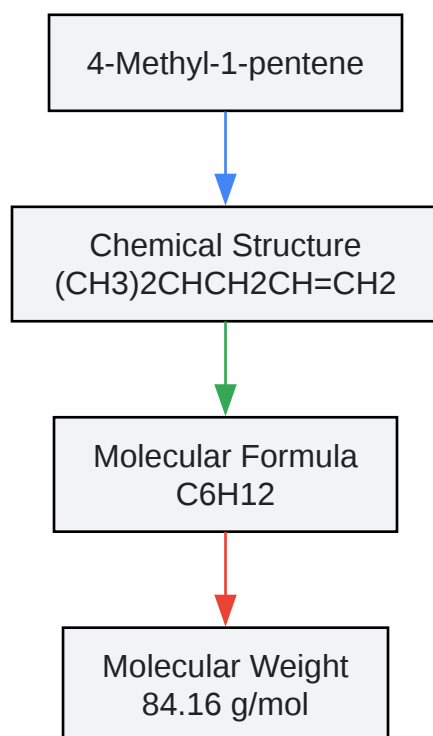
The determination of the molecular formula and weight of **4-methyl-1-pentene** is rooted in fundamental analytical chemistry techniques.

Mass Spectrometry: High-resolution mass spectrometry is a primary method for determining the elemental composition and molecular weight of a compound. In this technique, a sample of **4-methyl-1-pentene** is ionized, and the mass-to-charge ratio of the resulting ions is measured. The molecular ion peak would correspond to the molecular weight of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the structure of the molecule. By analyzing the chemical shifts, integration, and coupling patterns, the connectivity of the atoms can be determined, confirming the structure of **4-methyl-1-pentene** and thus its molecular formula.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its structural representation, chemical formula, and ultimately its calculated molecular weight.



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Caption: Logical progression from name to molecular weight.

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- To cite this document: BenchChem. [4-Methyl-1-pentene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008377#4-methyl-1-pentene-molecular-weight-and-formula]

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